

An In-depth Technical Guide to 1,2,3-Trimethylcyclopentane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2,3-Trimethylcyclopentane

Cat. No.: B043311

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1,2,3-trimethylcyclopentane**, including its chemical identifiers, physicochemical properties, stereoisomerism, and applications in research. The information is structured to be a valuable resource for professionals in the fields of chemistry and drug development.

Chemical Identifiers

1,2,3-Trimethylcyclopentane is a cyclic alkane with three methyl substituents. Due to the presence of three stereocenters, it can exist as multiple stereoisomers. Different identifiers, including CAS numbers, can refer to a specific isomer or a mixture.^{[1][2][3]}

Identifier	Value	Isomer Specificity
Molecular Formula	C8H16	All isomers
IUPAC Name	1,2,3-trimethylcyclopentane	General
CAS Number	2815-57-8	Mixture or unspecified
2613-69-6	(1 α ,2 α ,3 α)- or cis,cis,cis-isomer	
15890-40-1	(1 α ,2 α ,3 β)- or cis,cis,trans-isomer	
InChI	InChI=1S/C8H16/c1-6-4-5-7(2)8(6)3/h6-8H,4-5H2,1-3H3	General (no stereochemistry)
InChIKey	VCWNHOPGKQCXIQ-UHFFFAOYSA-N	General (no stereochemistry)
SMILES	CC1CCC(C1C)C	General (no stereochemistry)
PubChem CID	35368	General
6432144	(1 α ,2 α ,3 β)-isomer	

Physicochemical Properties

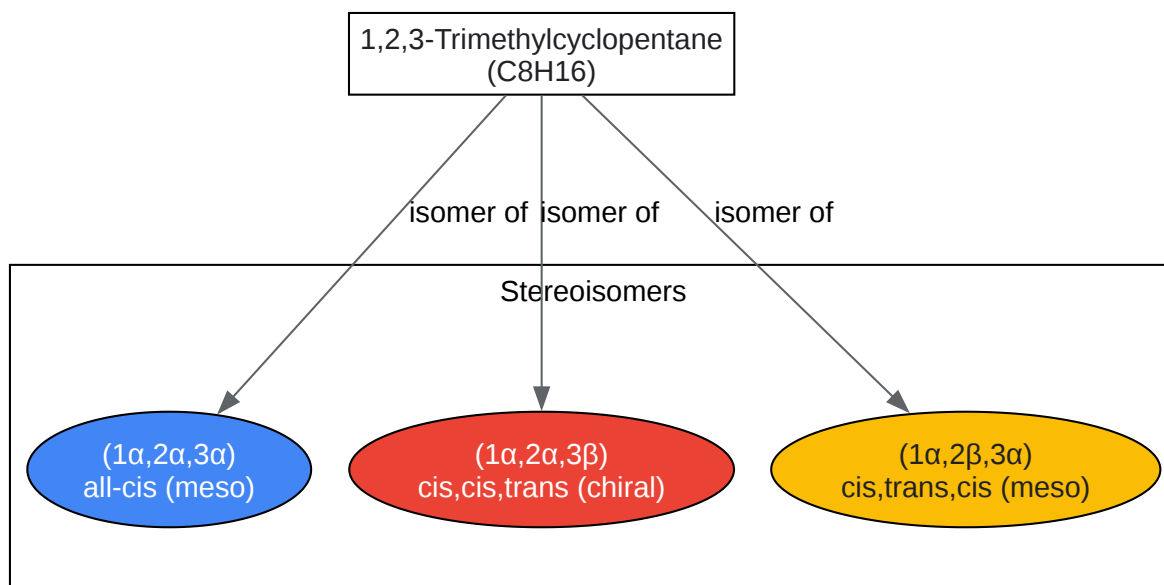
The physical and chemical properties of **1,2,3-trimethylcyclopentane** can vary slightly between its different stereoisomers. The following table summarizes key properties for the general compound.[\[2\]](#)[\[4\]](#)

Property	Value
Molecular Weight	112.21 g/mol
Density	0.754 g/cm ³
Boiling Point	~116.3 °C at 760 mmHg[4]
Vapor Pressure	21.8 mmHg at 25°C[4]
Flash Point	9.2 °C[4]
Water Solubility	Log10WS: -2.34 (calculated)[5]
Octanol/Water Partition Coefficient (LogP)	2.688 (calculated)[4][5]

Stereoisomerism of 1,2,3-Trimethylcyclopentane

1,2,3-Trimethylcyclopentane has three stereocenters, which gives rise to several stereoisomers. The spatial arrangement of the three methyl groups relative to the cyclopentane ring (cis/trans) defines each isomer.[2][6] The main stereoisomers include:

- (1 α ,2 α ,3 α)-**1,2,3-Trimethylcyclopentane** (all-cis): This is a meso compound due to a plane of symmetry.[2]
- (1 α ,2 α ,3 β)-**1,2,3-Trimethylcyclopentane** (cis,cis,trans): This isomer is chiral and exists as a pair of enantiomers.[2]
- (1 α ,2 β ,3 α)-**1,2,3-Trimethylcyclopentane** (cis,trans,cis): This is also a meso compound.[2]



[Click to download full resolution via product page](#)

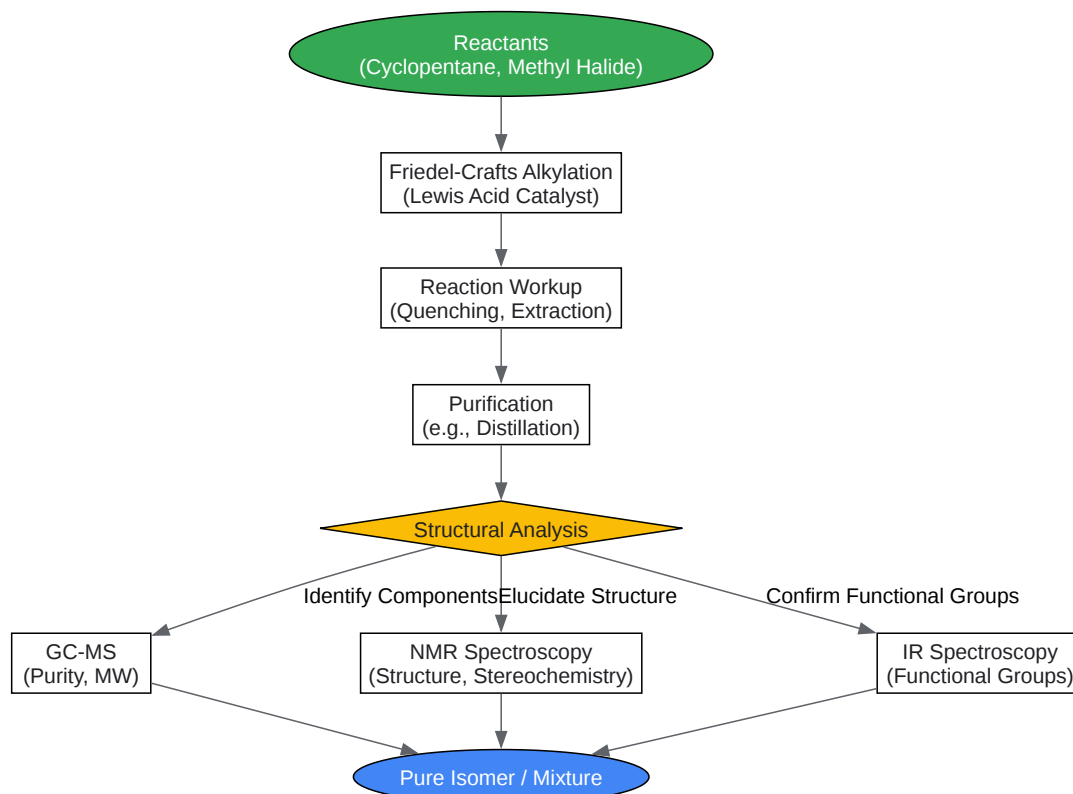
Caption: Stereoisomers of **1,2,3-Trimethylcyclopentane**.

Synthesis and Experimental Protocols

A detailed, step-by-step experimental protocol for the synthesis of **1,2,3-trimethylcyclopentane** is not readily available in public literature. However, a general approach involves the Friedel-Crafts alkylation of cyclopentane using methyl halides.^[2] This method can lead to a mixture of products, including other regioisomers like 1,2,4-trimethylcyclopentane and ring-expanded products such as trimethylcyclohexanes.^[2] Achieving a specific stereoisomer requires more advanced, stereocontrolled synthetic routes.

General Experimental Workflow for Synthesis and Analysis

The following diagram outlines a conceptual workflow for the synthesis and analysis of **1,2,3-trimethylcyclopentane**.



[Click to download full resolution via product page](#)

Caption: Conceptual workflow for synthesis and analysis.

Applications and Relevance in Drug Development

1,2,3-Trimethylcyclopentane and its derivatives are of interest in several areas of chemical research:

- **Organometallic Chemistry and Catalysis:** It serves as a model compound in studies of catalytic systems, particularly in the regioselective cyclization of propylene catalyzed by zirconocene complexes.[2]
- **Chiral Ligand Synthesis:** The chiral backbone of trimethylcyclopentane diamine has been used in the development of N-heterocyclic carbene (NHC) ligands for transition metal complexes used in asymmetric synthesis.[2]

- Component of Fuels: It has been identified as a component in gasoline exhaust and liquefied petroleum gas (LPG) exhaust.[6]

For drug development professionals, the primary interest lies in the stereoisomers of its derivatives. Notably, certain isomers of a related compound have been shown to interact with metabotropic glutamate receptors (mGluRs), which are crucial in modulating synaptic transmission and neuronal excitability.[7] This suggests that the trimethylcyclopentane scaffold could be a valuable structural motif for designing novel therapeutic agents targeting the central nervous system.

Safety Information

1,2,3-Trimethylcyclopentane is classified as an extremely flammable liquid and vapor.[1] Standard precautions for handling volatile and flammable organic compounds should be strictly followed. Prolonged exposure may carry health risks.[6] It is intended for research purposes only and not for diagnostic or therapeutic use in humans or animals.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,2,3-Trimethylcyclopentane | C₈H₁₆ | CID 35368 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,2,3-Trimethylcyclopentane|C₈H₁₆|CAS 2613-69-6 [benchchem.com]
- 3. Cyclopentane, 1,2,3-trimethyl-, (1 α ,2 α ,3 α)- [webbook.nist.gov]
- 4. lookchem.com [lookchem.com]
- 5. Cyclopentane, 1,2,3-trimethyl- (CAS 2815-57-8) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 6. (1R,3R)-1,2,3-Trimethylcyclopentane - Wikipedia [en.wikipedia.org]
- 7. Cyclopentane, 1,2,3-trimethyl-, (1 α ,2 β ,3 α)- | 19374-46-0 | Benchchem [benchchem.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to 1,2,3-Trimethylcyclopentane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043311#1-2-3-trimethylcyclopentane-cas-number-and-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com